

# Ecopipam: A Technical Guide to its Chemical Structure, Properties, and Mechanism of Action

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## Compound of Interest

Compound Name: ECOPIPAM

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## Abstract

**Ecopipam** (SCH-39166) is a first-in-class selective antagonist of the D1/D5 dopamine receptors. Its unique pharmacological profile, characterized by high affinity for D1 and D5 receptors with significantly lower affinity for D2-like receptors, distinguishes it from typical and atypical antipsychotics. This selectivity suggests the potential for therapeutic efficacy in treating conditions associated with dopamine dysregulation, such as Tourette syndrome, with a reduced risk of extrapyramidal side effects. This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, synthesis, and pharmacology of **Ecopipam**, including detailed experimental protocols and a review of key preclinical and clinical findings.

## Chemical Structure and Properties

**Ecopipam** is a synthetic benzazepine derivative.<sup>[1]</sup> Its chemical identity and core properties are summarized below.

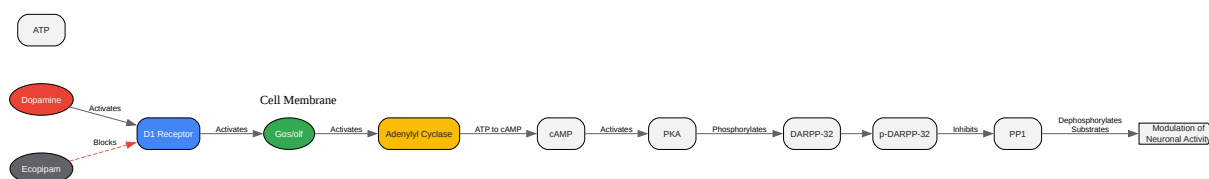
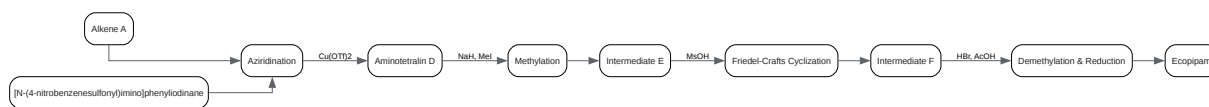
Table 1: Chemical and Physical Properties of **Ecopipam**

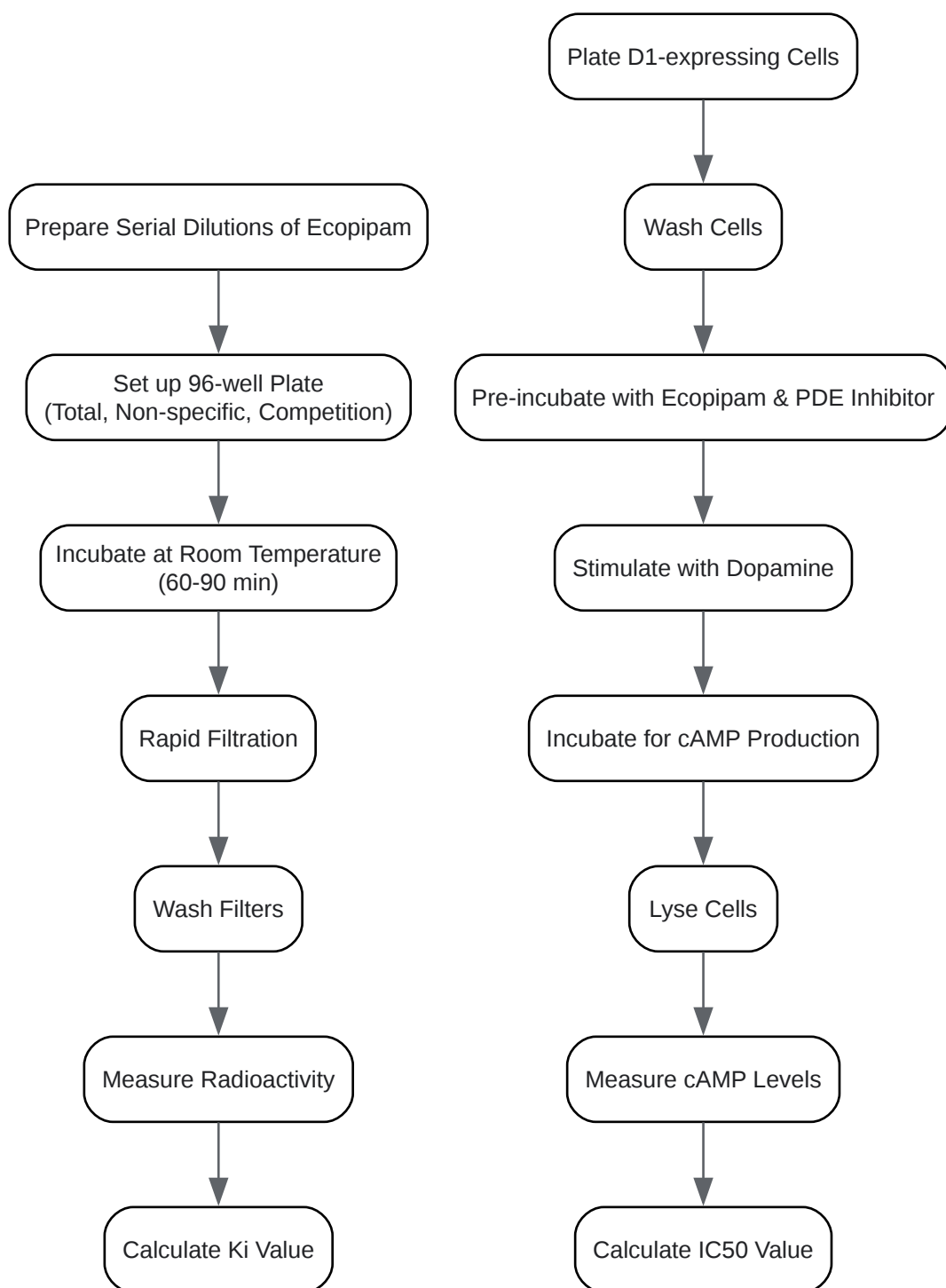
Property	Value
IUPAC Name	(6aS,13bR)-11-chloro-7-methyl-5,6,6a,8,9,13b-hexahydronaphtho[1,2-a]benzazepin-12-ol[2]
Synonyms	SCH-39166, EBS-101, PSYRX-101[3]
Molecular Formula	C <sub>19</sub> H <sub>20</sub> ClNO
Molecular Weight	313.82 g/mol
CAS Number	112108-01-7 (free base)
Appearance	White to off-white solid
Solubility	Soluble in DMSO (10 mM), may also dissolve in other organic solvents.[1]
Storage	Store at 2-8°C, keep dry.
Boiling Point	451.9 ± 45.0 °C at 760 Torr
Density	1.220 ± 0.06 g/cm <sup>3</sup> [4]

**Ecopipam** is also available as a hydrochloride salt (CAS: 190133-94-9) with a molecular formula of C<sub>19</sub>H<sub>21</sub>Cl<sub>2</sub>NO and a molecular weight of 350.3 g/mol .[5]

## Synthesis

A representative synthetic pathway for **Ecopipam** involves a multi-step process starting from a tetralin derivative. A notable approach features a catalytic enantioselective aziridination followed by a highly diastereoselective Friedel–Crafts cyclization to generate the key aminotetralin ring structure.[5]





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